

Carbaryl-d3: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Carbaryl-d3

Cat. No.: B15616499

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Carbaryl-d3**. The information presented herein is crucial for ensuring the integrity and accuracy of research and development activities involving this isotopically labeled compound. The guidance is compiled from publicly available data sheets and scientific literature, primarily focusing on its non-deuterated analogue, Carbaryl, with inferred implications for **Carbaryl-d3** based on the kinetic isotope effect.

Chemical and Physical Properties

Carbaryl-d3, the deuterated form of Carbaryl, is a carbamate insecticide. The deuterium labeling is typically on the methyl group. Its fundamental properties are summarized below.

Property	Value
Chemical Name	1-Naphthyl N-(methyl-d3)carbamate
CAS Number	1433961-56-8
Molecular Formula	C ₁₂ H ₈ D ₃ NO ₂
Molecular Weight	204.24 g/mol
Appearance	White to off-white solid
Solubility	Insoluble in water

Recommended Storage Conditions

To maintain the chemical integrity of **Carbaryl-d3**, it is imperative to adhere to the following storage conditions. Suppliers of **Carbaryl-d3** indicate that the compound has a limited shelf life, and the expiration date is provided on the product's label and Certificate of Analysis.

Condition	Recommendation
Temperature	Store in a cool, dry place.
Light	Protect from light.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).
Container	Keep container tightly closed.
Ventilation	Ensure good ventilation.

Stability Profile

The stability of **Carbaryl-d3** is influenced by several factors, including pH, temperature, and light. While specific quantitative stability data for **Carbaryl-d3** is not extensively published, the stability of Carbaryl provides a strong indication of its expected behavior. The substitution of hydrogen with deuterium to form a carbon-deuterium (C-D) bond, which is stronger than a carbon-hydrogen (C-H) bond, may result in a greater stability for **Carbaryl-d3**, a phenomenon known as the kinetic isotope effect.

pH Stability (Hydrolysis)

Carbaryl is known to be stable in neutral and weakly acidic conditions but hydrolyzes in alkaline media.^{[1][2]} The primary hydrolysis product is 1-naphthol.

pH	Condition	Half-life (t _{1/2}) of Carbaryl
5	Acidic	Stable
6.1	6 °C, ultrapure water	No degradation observed
6.1	22 °C, ultrapure water	37 days[1]
7	Neutral	12 days[2]
7.3	6 °C, river water	31 days[1]
7.3	22 °C, river water	11 days[1]
9	Alkaline	3.2 hours[2][3]

Caption: Hydrolytic degradation pathway of **Carbaryl-d3**.

Thermal Stability

Carbaryl is stable to heat up to 70°C.[2] Thermal decomposition at higher temperatures will lead to the release of toxic fumes, including oxides of nitrogen and methyl isocyanate.

Photostability

Carbaryl is susceptible to photodegradation. When exposed to sunlight, Carbaryl in river water has been observed to degrade completely within two weeks.[3] The half-life of Carbaryl in water due to photolysis is approximately 21 days.[3]

Experimental Protocols for Stability Testing

A comprehensive stability study for **Carbaryl-d3** should be conducted according to established guidelines (e.g., ICH Q1A(R2)). The following outlines a general protocol.

Stability-Indicating Analytical Method

A validated stability-indicating analytical method is crucial for separating the intact **Carbaryl-d3** from its degradation products. A High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method would be suitable.

Example HPLC Method Parameters (adapted from Carbaryl analysis):[4]

Parameter	Specification
Column	C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
Mobile Phase	A gradient of acetonitrile and water or a suitable buffer.
Flow Rate	1.0 mL/min
Detection	UV at an appropriate wavelength (e.g., 220 nm) or MS/MS
Injection Volume	10 µL
Column Temperature	30 °C



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Caption: Workflow for stability analysis of **Carbaryl-d3** by HPLC.

Forced Degradation Studies

To establish the stability-indicating nature of the analytical method, forced degradation studies should be performed on **Carbaryl-d3**.

Stress Condition	Typical Protocol
Acid Hydrolysis	0.1 M HCl at 60 °C for 24 hours
Base Hydrolysis	0.1 M NaOH at room temperature for 2 hours
Oxidation	3% H ₂ O ₂ at room temperature for 24 hours
Thermal Degradation	60 °C for 48 hours
Photodegradation	Exposure to UV light (254 nm) and visible light for 24 hours

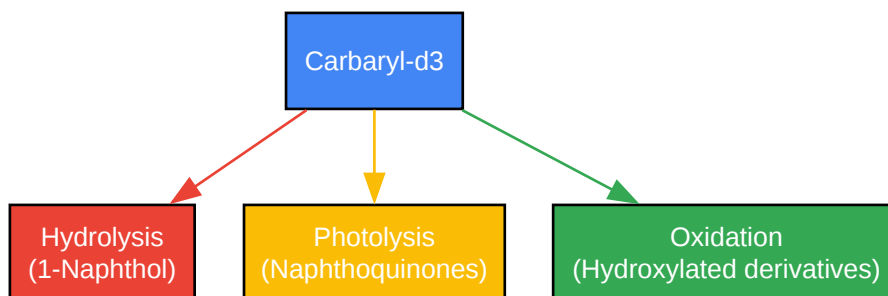
Long-Term and Accelerated Stability Studies

Formal stability studies should be conducted on at least three batches of **Carbaryl-d3** in its proposed commercial packaging.

Study Type	Storage Conditions	Testing Frequency
Long-Term	25 °C ± 2 °C / 60% RH ± 5% RH	0, 3, 6, 9, 12, 18, 24 months
Accelerated	40 °C ± 2 °C / 75% RH ± 5% RH	0, 3, 6 months

Potential Degradation Pathways

The primary degradation pathway for Carbaryl is hydrolysis to 1-naphthol and methylamine. For **Carbaryl-d3**, this would result in 1-naphthol and deuterated methylamine. Other potential degradation pathways, especially under photolytic and oxidative stress, can be more complex.



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Caption: Major degradation pathways for **Carbaryl-d3**.

Conclusion

Carbaryl-d3 is a stable compound when stored under the recommended conditions of cool, dry, and dark. Its stability is highly dependent on pH, with rapid degradation occurring in alkaline environments. While specific stability data for the deuterated form is limited, the extensive information available for Carbaryl provides a reliable basis for handling and storage protocols. The potential for increased stability due to the kinetic isotope effect should be considered. For critical applications, it is strongly recommended to perform in-house stability assessments under the specific conditions of use.

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